

Essential Safety and Logistics for Handling 1-Amino-3,3-diethoxypropane

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Compound of Interest

Compound Name: 1-Amino-3,3-diethoxypropane

Cat. No.: B1268047

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for **1-Amino-3,3-diethoxypropane**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical Identifier:

- Name: **1-Amino-3,3-diethoxypropane**
- Synonyms: 3-Aminopropionaldehyde diethylacetal[1]
- CAS Number: 41365-75-7

Hazard Summary: **1-Amino-3,3-diethoxypropane** is a combustible liquid that can cause severe skin burns, and eye damage, and may cause respiratory irritation.[1] It is harmful if swallowed.[2]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **1-Amino-3,3-diethoxypropane**, the following personal protective equipment is mandatory.[1][2]

- Eye and Face Protection: Wear chemical safety goggles and a face shield. Standard safety glasses are not sufficient.

- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile or butyl) are required.[\[3\]](#) Always inspect gloves for tears or punctures before use.
 - Protective Clothing: A lab coat, chemical-resistant apron, or a full chemical suit should be worn to prevent skin contact.[\[1\]](#)[\[3\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK (EN14387)) if working in a poorly ventilated area or if exposure limits are exceeded.[\[1\]](#)

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial to minimize exposure and ensure a safe working environment.

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in good working order.[\[1\]](#)
 - Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)
 - Remove all potential ignition sources, as the substance is a combustible liquid.[\[1\]](#)
 - Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- Handling:
 - Wear the appropriate PPE as detailed above.
 - Avoid direct contact with the skin, eyes, and clothing.
 - Do not breathe mist, vapors, or spray.[\[1\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)

- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area designated for corrosive materials.[1]
 - Keep away from heat, sparks, and open flames.[1]
 - Incompatible materials to avoid include acids and strong oxidizing agents.[1]

Quantitative Data

Property	Value	Source
Molecular Formula	C ₇ H ₁₇ NO ₂	[4]
Molecular Weight	147.22 g/mol	[4]
Appearance	Clear colorless to yellow liquid	[5]
Density	0.91 g/mL at 25 °C	
Flash Point	78 °C (172.4 °F) - closed cup	
Solubility	Miscible in water	

Disposal Plan

Contaminated materials and the chemical itself must be disposed of as hazardous waste.

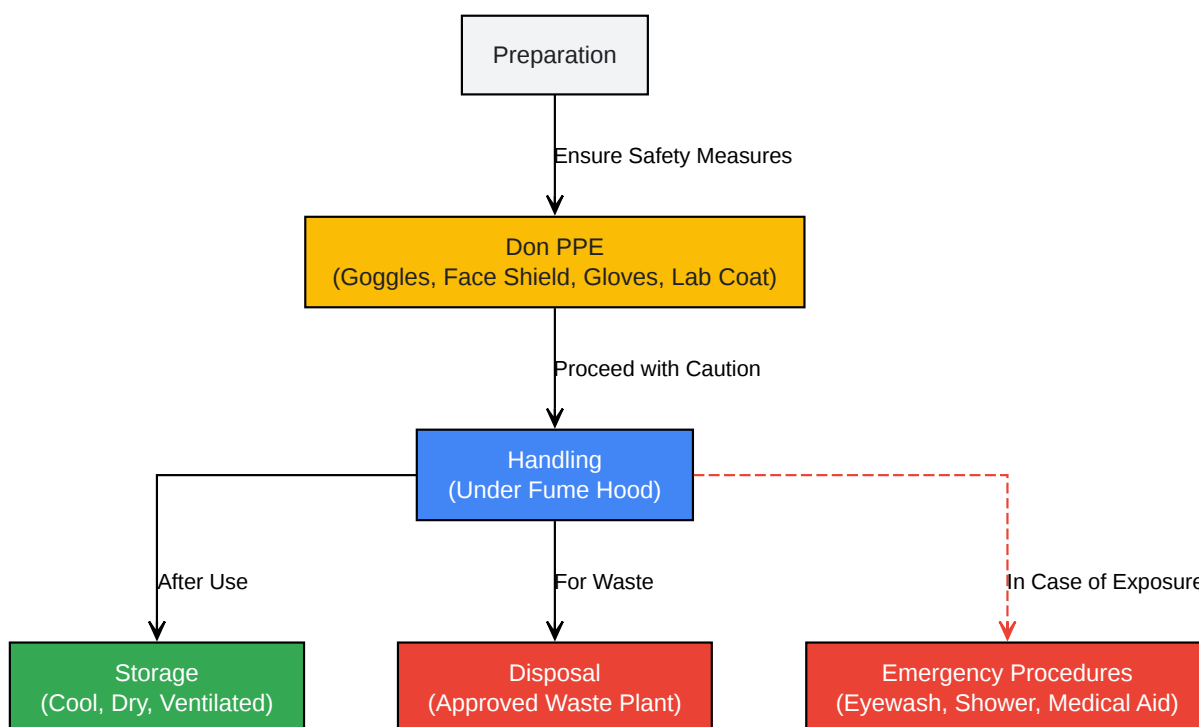
- Waste Collection: Collect waste in a suitable, labeled, and closed container.
- Disposal: Dispose of the contents and container at an approved waste disposal plant.[1] Do not dispose of it in household or municipal waste.

Emergency Procedures

- In case of skin contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[1]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]

- If inhaled: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek immediate medical attention.[1]
- If swallowed: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1][2]

Safe Handling Workflow for 1-Amino-3,3-diethoxypropane



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